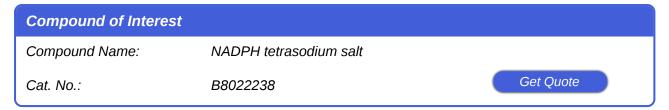


Application Notes and Protocols: Preparation of NADPH Tetrasodium Salt Stock Solution

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Nicotinamide adenine dinucleotide phosphate, reduced form (NADPH), is a critical coenzyme in numerous biological processes. It functions as a primary electron donor in anabolic pathways such as fatty acid and nucleotide biosynthesis.[1] NADPH is also essential for maintaining the cellular redox state and mitigating oxidative stress by regenerating reduced glutathione.[2][3] The tetrasodium salt is a stable, solid form of NADPH that is readily soluble in aqueous solutions.[1][4] The accurate preparation of NADPH stock solutions is paramount for achieving reliable and reproducible results in a variety of applications, including enzyme kinetic assays, cell-based studies, and drug metabolism screening.[4]

Data Presentation: Quantitative Summary

A summary of the key quantitative data for **NADPH tetrasodium salt** is presented below for easy reference.



Parameter	Value	Source(s)
Molecular Formula	C21H26N7O17P3Na4	[1]
Molecular Weight	833.35 g/mol	[4][5]
Appearance	White to yellowish powder	[1]
Solubility in Water	~35-50 mg/mL	[5]
Storage (Solid Form)	-20°C, protected from light	[1][4][6]
Storage (Stock Solution)	-20°C (short-term) to -80°C (long-term)	[4][7][8]
Optimal pH for Stability	Slightly alkaline (pH 7-8)	[1][4][7][9]

Experimental Protocols Materials and Equipment

- NADPH Tetrasodium Salt (≥93% purity)
- 10 mM Tris-HCl buffer, pH 8.0
- Nuclease-free water
- Sterile microcentrifuge tubes
- Calibrated pipettes and sterile, nuclease-free pipette tips
- Vortex mixer
- Spectrophotometer

Preparation of 10 mM Tris-HCl Buffer (pH 8.0)

- Dissolve Tris base in nuclease-free water to a final concentration of 10 mM.
- Adjust the pH to 8.0 using hydrochloric acid (HCl).
- Sterilize the buffer by filtration through a 0.22 μm filter.



Store the buffer at room temperature.[4]

Preparation of 10 mM NADPH Stock Solution

This protocol outlines the procedure for preparing a 10 mM stock solution, a concentration suitable for a wide range of applications.

- Equilibration: Allow the vial of NADPH tetrasodium salt powder to reach room temperature before opening to prevent moisture condensation.[4]
- Weighing: Accurately weigh the required amount of NADPH tetrasodium salt. To prepare 1 mL of a 10 mM stock solution, 8.33 mg is needed.[4]
- Dissolution: Add the weighed powder to a sterile microcentrifuge tube. Add the appropriate volume of 10 mM Tris-HCl buffer (pH 8.0) to achieve the final 10 mM concentration (e.g., 1 mL for 8.33 mg).[4]
- Mixing: Gently vortex the tube until the powder is completely dissolved. Avoid vigorous shaking to minimize oxidation.
- Verification (Optional but Recommended): Confirm the concentration of the NADPH solution spectrophotometrically. The molar extinction coefficient of NADPH at 340 nm is 6220 M⁻¹cm⁻¹.[10]
- Aliquoting and Storage: To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into single-use volumes.[1][8] Store these aliquots at -20°C for short-term use (up to a few weeks) or at -80°C for long-term storage (up to several months).[4][7][8]

Best Practices for Handling and Storage

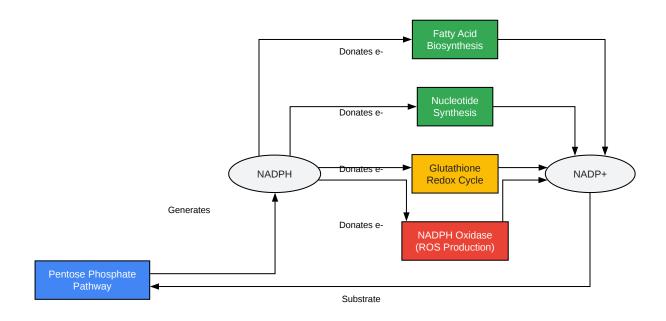
- pH is critical: NADPH is most stable in slightly alkaline conditions (pH 8).[4][7][9] It degrades rapidly in acidic conditions.[7][9] Therefore, do not dissolve NADPH in pure distilled water, which can be slightly acidic.[7]
- Avoid certain buffers: Phosphate and acetate buffers can accelerate the degradation of NADPH.[7] Tris-HCl or HEPES buffers are generally preferred.[10]



- Temperature sensitivity: Keep NADPH solutions on ice during use.[10] Degradation increases significantly at higher temperatures, such as 37°C.[7][9]
- Fresh is best: For highly sensitive assays, it is always recommended to prepare the NADPH solution fresh on the day of the experiment.[7][9]
- Light sensitivity: Protect solid NADPH and its solutions from light.

Signaling Pathways and Experimental Workflows Key Signaling and Metabolic Pathways Involving NADPH

NADPH is a central player in cellular metabolism, providing the reducing power for various biosynthetic and antioxidant pathways.



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Caption: Key metabolic pathways involving NADPH production and consumption.

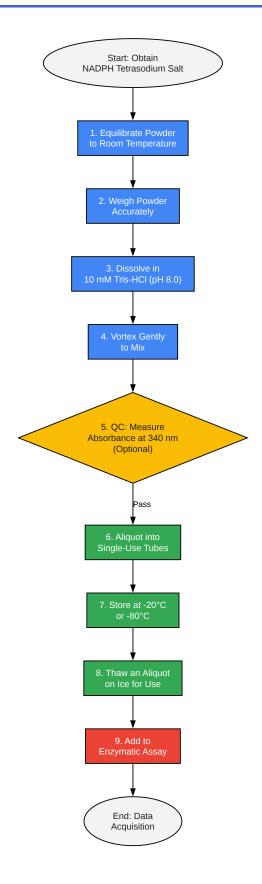




Experimental Workflow: Preparing and Using NADPH Stock Solution

The following diagram illustrates the logical flow from preparation to application of the NADPH stock solution in a typical enzymatic assay.





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Caption: A generalized workflow for preparing and using NADPH stock solution.



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